

Zenvia: Standard Operating Protocol for Safe Disposal

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Compound of Interest

Compound Name: **Zenvia**

Cat. No.: **B1243635**

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Zenvia**, a potent cytotoxic agent utilized in advanced drug development research. Adherence to these procedures is mandatory to ensure personnel safety, environmental protection, and regulatory compliance.

Zenvia Safety Data Summary

All personnel must be familiar with the hazardous properties of **Zenvia** before handling. The following table summarizes critical safety data.

Parameter	Value	Notes
Signal Word	Danger	
Physical State	Lyophilized solid / Aqueous solution	
Primary Hazards	Acutely toxic (oral, dermal, inhalation), Carcinogenic, Mutagenic	
Target Organs	Liver, Kidneys, Bone Marrow	
Personal Protective Equipment (PPE)	Chemical-resistant gloves (Nitrile, double-gloved), Lab coat, Safety goggles, Face shield, Respiratory protection (if handling powder)	
Incompatibility	Strong oxidizing agents, Strong acids	Avoid co-mingling with incompatible waste streams.
Waste UN ID	UN 2811	Toxic Solid, Organic, N.O.S. (Zenvia)

Experimental Protocol: Zenvia Waste Disposal Procedure

This protocol details the mandatory steps for disposing of all forms of **Zenvia** waste, including pure substance, contaminated labware, and solutions.

2.1 Immediate Post-Experiment Procedures

- Deactivation of Acute Waste:
 - Immediately following use, aspirate all liquid **Zenvia** waste from culture vessels or experimental apparatus.

- Dispense the aspirated liquid into a dedicated "**Zenvia** Primary Deactivation" container, which must contain a 10% bleach solution.
- Allow a minimum contact time of 30 minutes to ensure complete deactivation of the cytotoxic components.
- Segregation of Contaminated Solid Waste:
 - All solid items that have come into direct contact with **Zenvia** (e.g., pipette tips, serological pipettes, gloves, flasks, bench paper) are considered contaminated.
 - These items must be placed immediately into a designated, clearly labeled, yellow "Trace Chemotherapy Waste" bag or a rigid, puncture-proof sharps container for items that can pierce the bag.
 - Do not mix this waste with general laboratory trash.

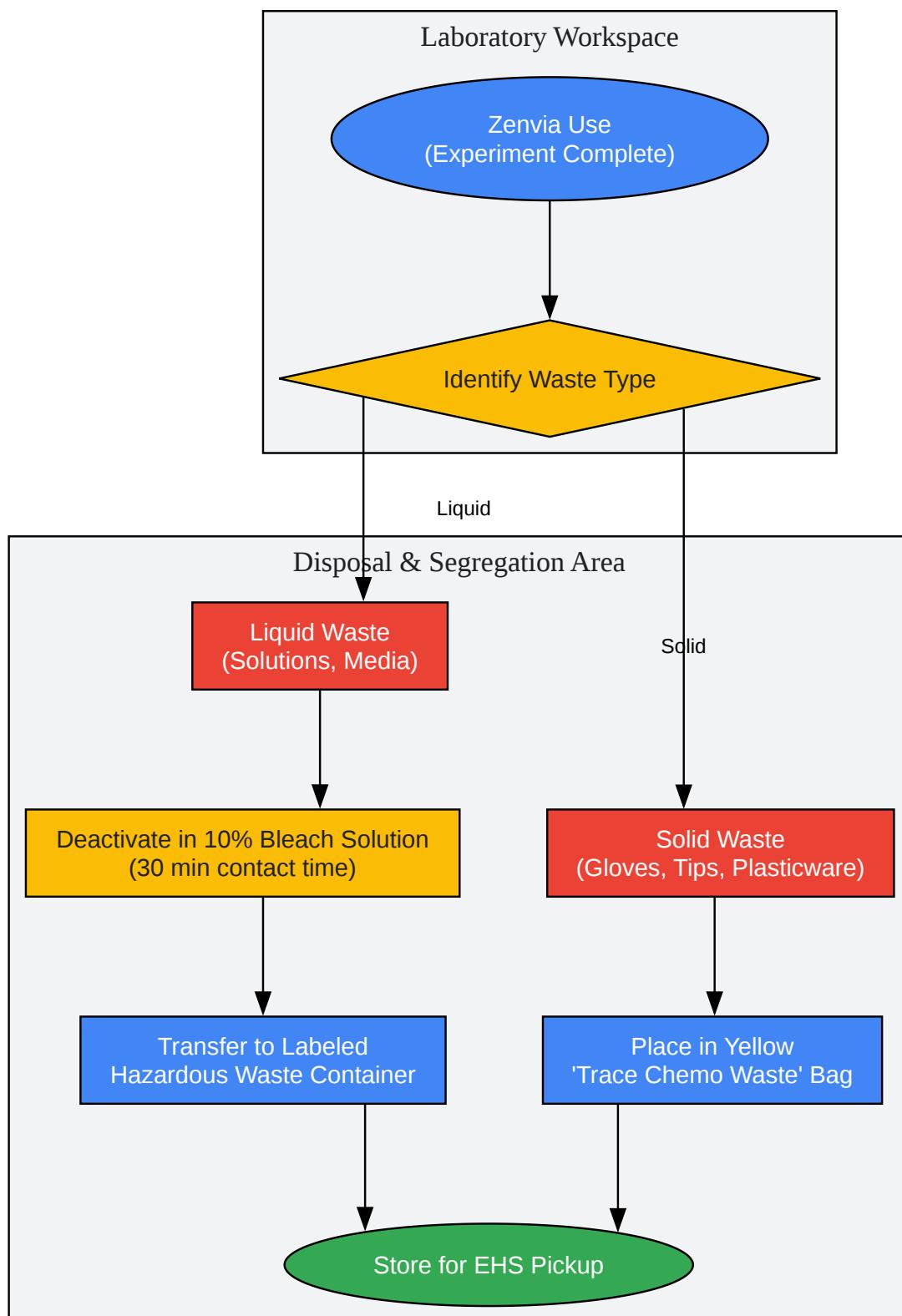
2.2 Final Disposal Pathway

- Liquid Waste Handling:
 - After the 30-minute deactivation period, the deactivated **Zenvia** solution is to be transferred into a designated hazardous waste container provided by the institution's Environmental Health & Safety (EHS) department.
 - The container must be properly labeled with a "Hazardous Waste" tag, accurately listing "**Zenvia** (deactivated)" and all other constituents.
 - Store the sealed container in a designated satellite accumulation area until collection by EHS personnel.
- Solid Waste Handling:
 - Once the yellow "Trace Chemotherapy Waste" bag is three-quarters full, securely seal it.
 - Place the sealed bag into the designated "Trace Chemotherapy Waste" rigid outer container for final disposal.

- Schedule a pickup with EHS for incineration, which is the required disposal method for this waste category.

Zenvia Disposal Workflow

The following diagram illustrates the mandatory decision-making process for the proper segregation and disposal of all materials potentially contaminated with **Zenvia**.



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Caption: Workflow for **Zenvia** waste segregation and disposal.

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